

# "Ethyl 1-methyl-4-oxocyclohexanecarboxylate"

## physical state and appearance

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### Compound of Interest

Compound Name: Ethyl 1-methyl-4-oxocyclohexanecarboxylate

Cat. No.: B182229

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## Technical Guide: Ethyl 1-methyl-4-oxocyclohexanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethyl 1-methyl-4-oxocyclohexanecarboxylate** is a substituted cyclohexanone derivative with the chemical formula  $C_{10}H_{16}O_3$ . This document provides a comprehensive overview of its physical state and appearance, supported by available data and standardized experimental protocols for property determination.

### Physical State and Appearance

**Ethyl 1-methyl-4-oxocyclohexanecarboxylate** is a liquid at standard temperature and pressure.<sup>[1]</sup> Its appearance is generally described as a colorless to yellow or pale yellow to yellow-brown liquid.<sup>[1][2]</sup>

### Quantitative Physical Data

The following table summarizes the key physical properties of **Ethyl 1-methyl-4-oxocyclohexanecarboxylate**. It is important to note that some of the available data are predicted values.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	184.23 g/mol	[1][3]
Physical State	Liquid	[1]
Appearance	Colorless to Yellow Liquid	[1]
Boiling Point (Predicted)	274.7 ± 28.0 °C at 760 Torr	[1]
Density (Predicted)	1.113 ± 0.06 g/cm <sup>3</sup> at 20 °C	[1]
CAS Number	147905-77-9	[1][2][3]

## Experimental Protocols for Physical Property Determination

While specific experimental data for **Ethyl 1-methyl-4-oxocyclohexanecarboxylate** is limited, the following are detailed, standard methodologies for determining the key physical properties of a liquid organic compound.

### Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination method is suitable.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)

- Sample of **Ethyl 1-methyl-4-oxocyclohexanecarboxylate**

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube is inverted (open end down) and placed into the sample.
- The test tube is attached to the thermometer.
- The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The apparatus is heated gently.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (density bottle) or a graduated cylinder and an analytical balance
- Water bath for temperature control
- Sample of **Ethyl 1-methyl-4-oxocyclohexanecarboxylate**

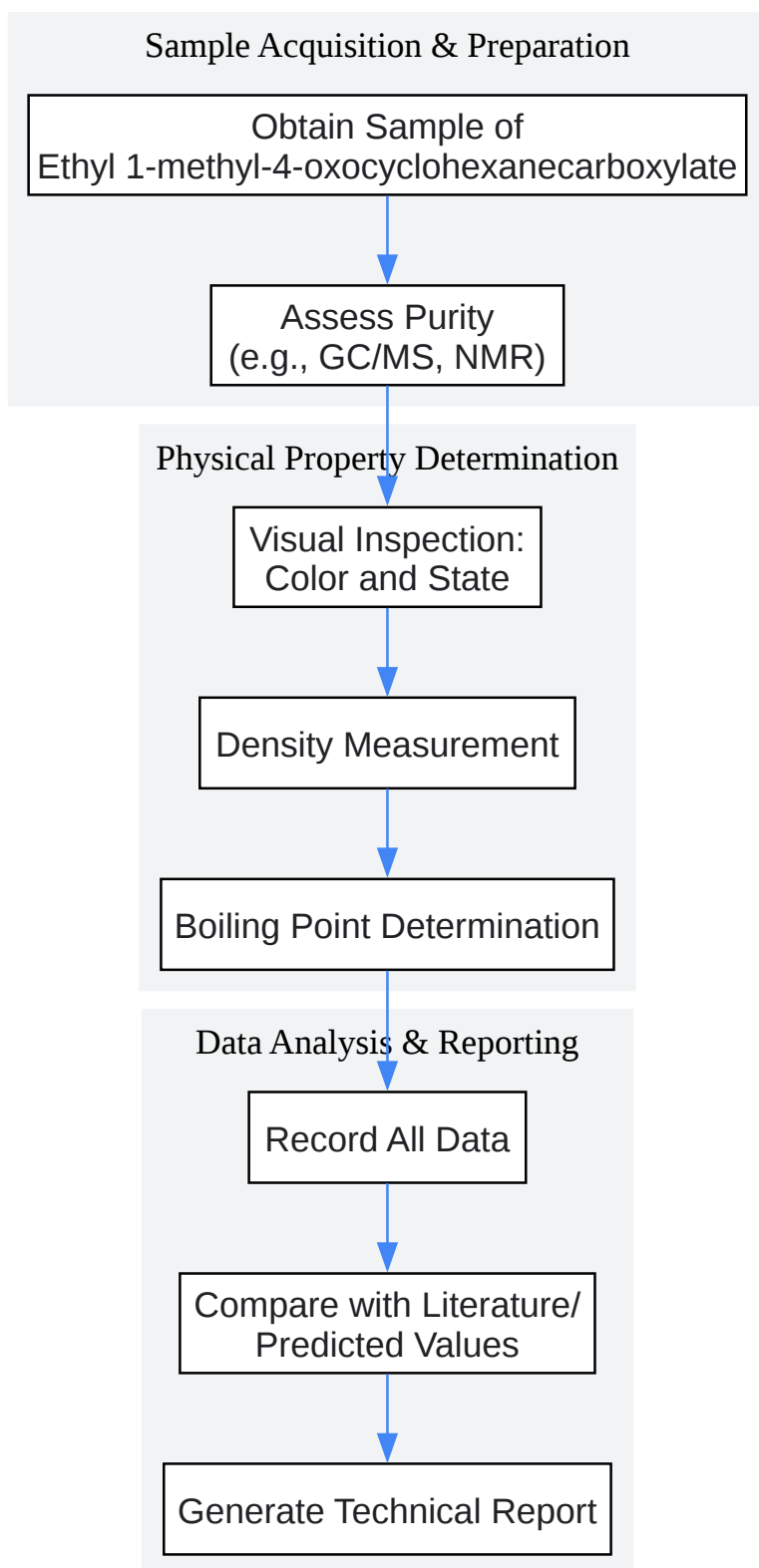
Procedure using a Graduated Cylinder and Balance:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.

- A known volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.
- For higher accuracy, a pycnometer should be used, and the measurements should be repeated to obtain an average value. The temperature at which the measurement is made should be recorded.

## Logical Workflow

The following diagram illustrates a typical workflow for the characterization of the physical properties of a liquid chemical sample like **Ethyl 1-methyl-4-oxocyclohexanecarboxylate**.



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Caption: Workflow for Physical Property Characterization.

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- To cite this document: BenchChem. ["Ethyl 1-methyl-4-oxocyclohexanecarboxylate" physical state and appearance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182229#ethyl-1-methyl-4-oxocyclohexanecarboxylate-physical-state-and-appearance]

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